

Application Notes and Protocols for Fluroxypyr in Turfgrass Management

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Compound of Interest

Compound Name: *Fluroxypyr*

Cat. No.: *B1673483*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **fluroxypyr** as a selective herbicide for broadleaf weed management in turfgrass. The information is intended to guide research and development professionals in designing and executing robust efficacy and safety trials.

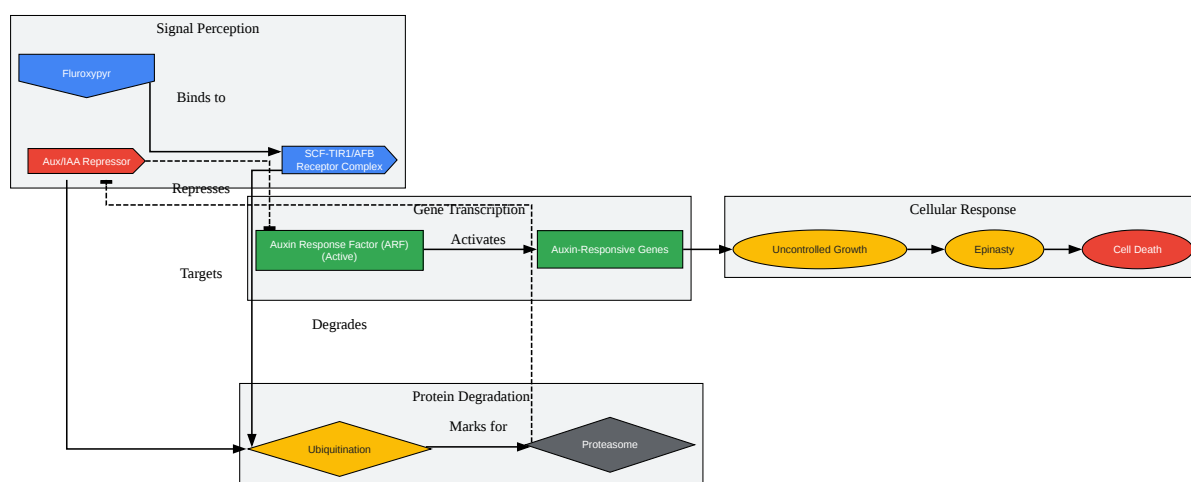
Introduction

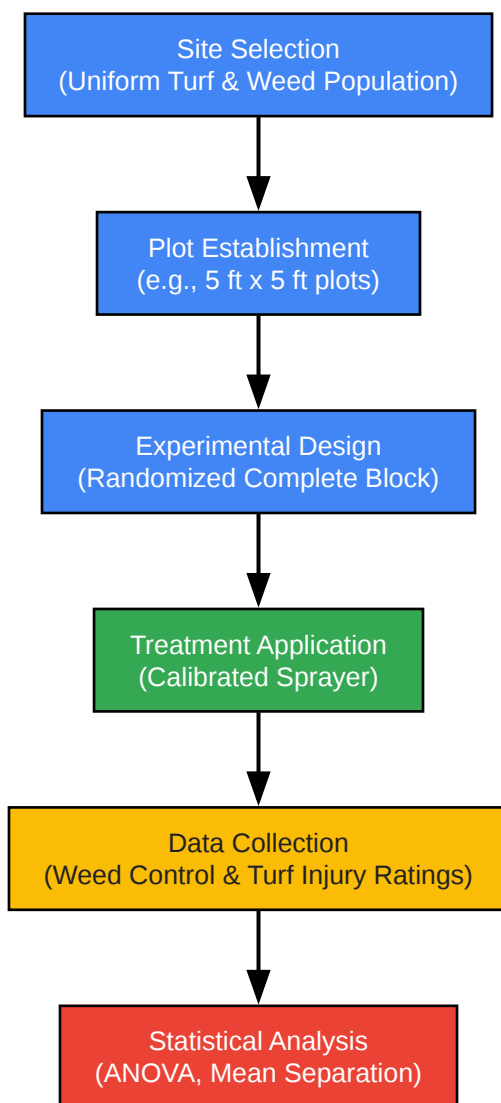
Fluroxypyr is a selective, systemic, post-emergence herbicide widely used for the control of annual and perennial broadleaf weeds in turfgrass and other crops.^[1] It belongs to the pyridine carboxylic acid class of herbicides and functions as a synthetic auxin, mimicking the plant growth hormone indole-3-acetic acid (IAA).^[1] This mode of action leads to uncontrolled growth and eventual death of susceptible broadleaf weeds while exhibiting excellent safety on most turfgrass species.^[1] **Fluroxypyr** is a valuable tool in integrated weed management programs for maintaining the aesthetic and functional quality of turfgrass in various settings, including golf courses, athletic fields, and residential lawns.

Mechanism of Action: Synthetic Auxin Pathway

Fluroxypyr mimics the natural plant hormone auxin.^[1] In susceptible dicotyledonous (broadleaf) plants, it binds to auxin receptors, primarily the F-box protein TIR1 (TRANSPORT INHIBITOR RESPONSE 1) and its homologs, which are part of the SCF (Skp1-Cullin-F-box) E3 ubiquitin ligase complex.^[2] This binding event promotes the degradation of Aux/IAA

transcriptional repressor proteins. The degradation of these repressors allows for the constitutive activation of Auxin Response Factors (ARFs), leading to the transcription of auxin-responsive genes. This uncontrolled gene expression results in epinastic growth, cell division, and ultimately, plant death.





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References

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- 2. Auxin Herbicide Action: Lifting the Veil Step by Step - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Application Notes and Protocols for Fluroxypyr in Turfgrass Management]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673483#using-fluroxypyr-as-a-selective-herbicide-in-turfgrass-management]

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